

Technical Guide: Magnesium Aspartate Dihydrate

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Compound of Interest

Compound Name: Magnesium aspartate dihydrate

Cat. No.: B8020939

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **magnesium aspartate dihydrate**, a bioavailable form of magnesium. It is intended to serve as a core resource for researchers, scientists, and professionals involved in drug development. This document details its chemical identity, physicochemical properties, synthesis, analytical methods, and biological significance.

Chemical Identification and Properties

Magnesium aspartate dihydrate is the magnesium salt of L-aspartic acid, complexed with two molecules of water.^[1] It is utilized as a mineral supplement to address magnesium deficiency due to its high bioavailability compared to inorganic magnesium salts like magnesium oxide.^[1]
^[2]

Table 1: Chemical Identifiers for **Magnesium Aspartate Dihydrate**

Identifier	Value
CAS Number	215533-00-9[3][4][5]
Molecular Formula	C ₈ H ₁₂ MgN ₂ O ₈ · 2H ₂ O[3][4]
Molecular Weight	324.53 g/mol [3][4][6][7]
IUPAC Name	magnesium;(2S)-2-aminobutanedioate;dihydrate[7]
InChI Key	WLAXHZXYTCHQPJ-PXYKVGKMSA-L[3][7]
FDA UNII	Y4F5ODM66L[5][7]
Synonyms	Magnesium L-aspartate dihydrate, L-Aspartic acid magnesium salt dihydrate[7][8]

Table 2: Physicochemical Properties of **Magnesium Aspartate Dihydrate**

Property	Value
Appearance	White or almost white crystalline powder or colorless crystals.[9]
Solubility	Freely soluble in water.[9]
pH (of solution S)	6.0 to 8.0[9][10]
Specific Optical Rotation	+20.5° to +23.0° (calculated with reference to the anhydrous substance).[9][10]
Water Content	10.0% to 14.0%[9][10]
Storage Temperature	2-8°C[3] or 10-25°C, protected from light and moisture.[4]

Experimental Protocols

Synthesis of Magnesium Aspartate Dihydrate

Several methods for the synthesis of magnesium aspartate have been reported, generally involving the reaction of L-aspartic acid with a magnesium source.

Method 1: Reaction with Magnesium Oxide in Aqueous Solution

This method involves the direct reaction of L-aspartic acid with magnesium oxide in water.

- Materials: L-Aspartic Acid, Magnesium Oxide (or Magnesium Hydroxide), Purified Water.
- Procedure:
 - In a suitable reaction vessel, add a defined volume of purified water.
 - While stirring, add magnesium oxide or magnesium hydroxide powder.
 - Slowly add L-aspartic acid powder to the suspension. The molar ratio of L-aspartic acid to the magnesium source should be approximately 2:1.[\[11\]](#)
 - The mixture is refluxed for a specified period (e.g., 2 hours).[\[12\]](#)
 - The pH of the solution is adjusted to a range of 5.5 to 7.5, if necessary, using either magnesium oxide or L-aspartic acid.[\[12\]](#)
 - A significant portion of the water (over 50%) is removed from the reaction solution by evaporation.[\[12\]](#)
 - The concentrated solution is then treated with a non-aqueous solvent that is miscible with water (e.g., ethanol) to precipitate the magnesium aspartate.[\[12\]](#)
 - The resulting solid is isolated by centrifugation or filtration and dried under reduced pressure at a controlled temperature (e.g., 50°C) to yield the final product.[\[12\]](#)

Method 2: Solid-Phase Synthesis at Room Temperature

This method offers a more energy-efficient process.[\[11\]](#)

- Materials: L-Aspartic Acid powder, Magnesium Oxide or Magnesium Hydroxide powder, Distilled Water.

- Procedure:
 - Thoroughly mix L-aspartic acid powder and magnesium oxide or magnesium hydroxide powder in a 2:1 molar ratio.[\[11\]](#)
 - Perform wet granulation by adding a small amount of distilled water (10-20% of the total weight of the mixed powders).[\[11\]](#)
 - Allow the granulation reaction to proceed at room temperature.[\[11\]](#)
 - Dry the granulated material directly to obtain magnesium aspartate.[\[11\]](#)

Analytical Methods for Quality Control

The quality of **magnesium aspartate dihydrate** is assessed using various analytical techniques, as outlined in pharmacopeial monographs.

Identification by Thin-Layer Chromatography (TLC) for Ninhydrin-Positive Substances

This test confirms the presence of aspartic acid and controls related impurities.[\[9\]](#)[\[10\]](#)

- Stationary Phase: TLC silica gel plate.[\[10\]](#)
- Mobile Phase: A mixture of glacial acetic acid, water, and butanol (e.g., 20:20:60 v/v/v).[\[9\]](#)
- Sample Preparation:
 - Test Solution (a): Dissolve 0.10 g of the substance in water and dilute to 10 ml.[\[9\]](#)[\[10\]](#)
 - Test Solution (b): Dilute 1 ml of test solution (a) to 50 ml with water.[\[9\]](#)[\[10\]](#)
 - Reference Solution (a): Dissolve 10 mg of **magnesium aspartate dihydrate** CRS in water and dilute to 50 ml.[\[9\]](#)
 - Reference Solution (b): Dilute 5 ml of test solution (b) to 20 ml with water.[\[9\]](#)[\[10\]](#)
 - Reference Solution (c): Dissolve 10 mg of **magnesium aspartate dihydrate** CRS and 10 mg of glutamic acid CRS in water and dilute to 25 ml.[\[9\]](#)[\[10\]](#)

- Procedure:
 - Apply 5 μ l of each solution to the TLC plate.[\[9\]](#)
 - Allow the plate to dry in the air.[\[9\]](#)
 - Develop the chromatogram over a path of 15 cm.[\[9\]](#)
 - After development, allow the plate to dry in the air and spray with a ninhydrin solution.[\[9\]](#)
 - Heat the plate at 100-105°C for 15 minutes.[\[9\]](#)
- Interpretation: The principal spot in the chromatogram of test solution (b) should be similar in position, color, and size to the principal spot in the chromatogram of reference solution (a). Any secondary spot in the chromatogram of test solution (a) should not be more intense than the spot in the chromatogram of reference solution (b). The test is validated if the chromatogram of reference solution (c) shows two clearly separated spots.[\[9\]](#)

Assay by Complexometric Titration

This method determines the magnesium content.

- Procedure:
 - Dissolve a precisely weighed amount (e.g., 0.260 g) of the substance in 10 ml of water.[\[9\]](#)
 - Perform a complexometric titration for magnesium using a standardized solution of sodium edetate (EDTA).[\[9\]](#)
 - The endpoint is determined using a suitable indicator.
- Calculation: 1 ml of 0.1 M sodium edetate is equivalent to 28.85 mg of $C_8H_{12}MgN_2O_8$.[\[9\]](#)

Determination of Enantiomeric Purity

The enantiomeric purity is critical and can be assessed by chiral separation techniques.[\[13\]](#)

- Method: Chiral capillary zone electrophoresis with (2-hydroxypropyl)- β -cyclodextrin coupled to laser-induced fluorescence detection or HPLC with chiral derivatization using o-phthaldialdehyde and N-acetyl-L-cysteine.[13][14]
- Observation: The concentration of the D-aspartic acid enantiomer has been found to range from 0.03% to 0.12%.[13][14]

Biological Role and Significance

Magnesium is an essential mineral involved in over 300 enzymatic reactions in the body.[2]

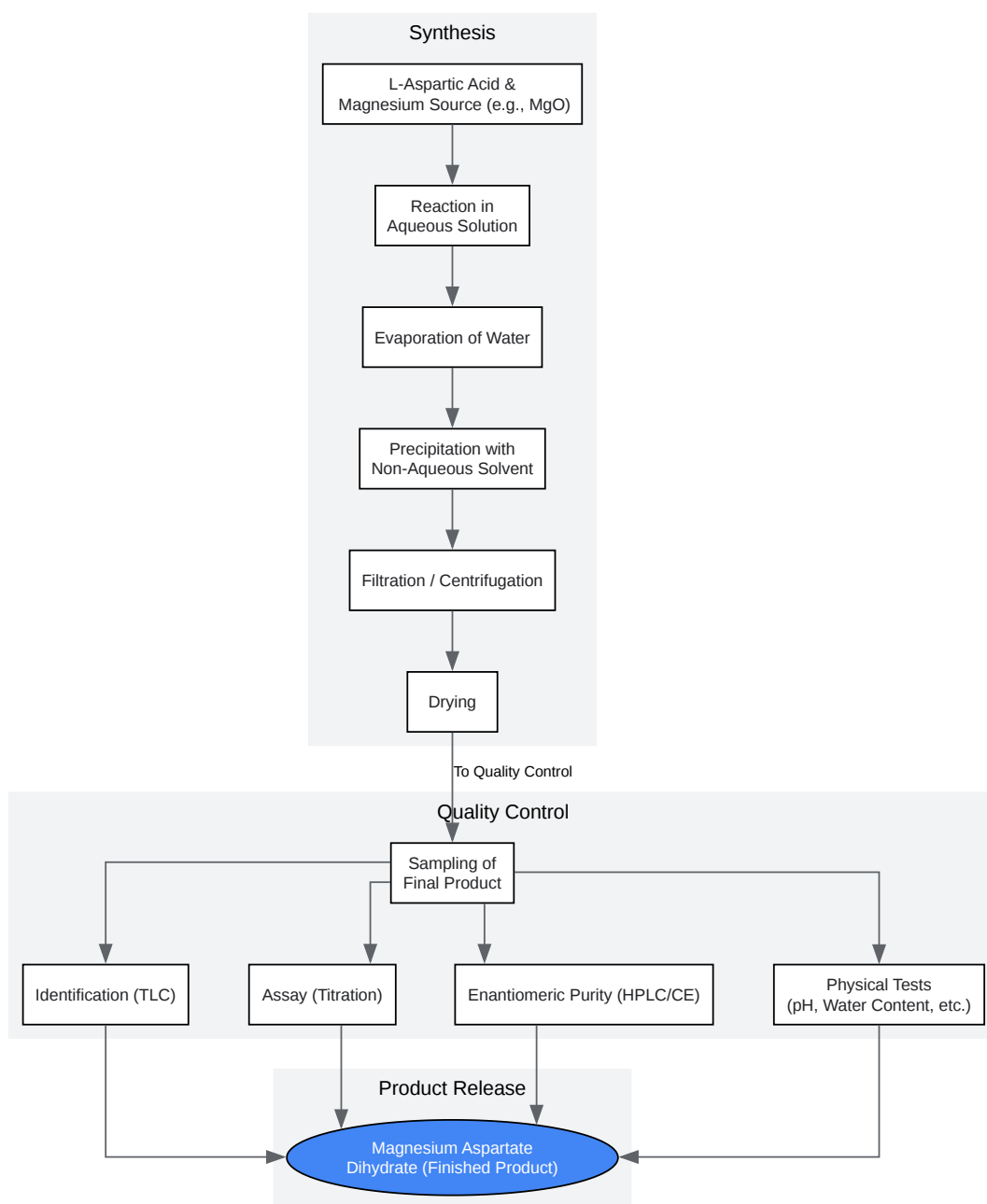
Magnesium aspartate serves as a highly bioavailable source of magnesium.[2]

Key Biological Functions:

- Energy Metabolism: Magnesium is a critical cofactor for enzymes involved in the synthesis of ATP, the primary energy currency of the cell.[15] The L-aspartate component can also participate in the Krebs cycle, further supporting cellular energy production.[15]
- Muscle and Nerve Function: Magnesium acts as a natural calcium channel blocker, helping to regulate muscle contraction and relaxation, and is involved in nerve signal transmission.[2][16]
- Blood Sugar Regulation: It plays a role in glucose metabolism and insulin sensitivity by assisting in the transport of glucose into cells.[15][16]
- Cardiovascular Health: Magnesium contributes to the regulation of blood pressure by promoting vasodilation.[16]
- Protein, Bone, and DNA Synthesis: It is an essential cofactor in these fundamental biological processes.[16]

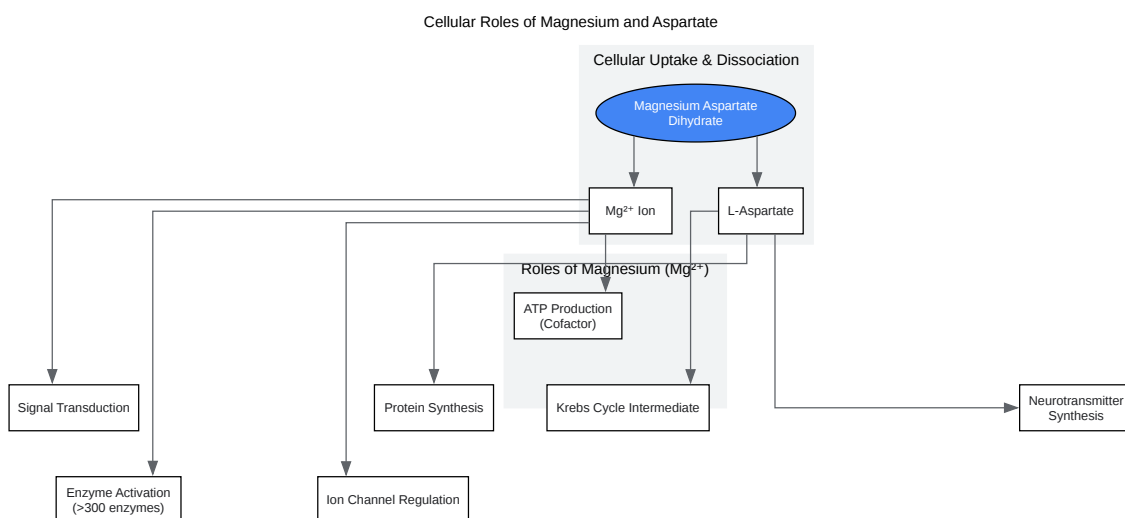
Logical Workflow for Synthesis and Quality Control

Workflow for Magnesium Aspartate Dihydrate Production

[Click to download full resolution via product page](#)Caption: Production workflow for **magnesium aspartate dihydrate**.

Signaling and Metabolic Involvement

The primary role of magnesium aspartate is to deliver magnesium ions and aspartate for various cellular processes. A direct signaling pathway is less relevant than its role as a cofactor and metabolite.



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Caption: Cellular roles of magnesium and aspartate.

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